

First-Principle Calculations of Nickel Sulfide Band Structure: An In-depth Technical Guide

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Compound of Interest

Compound Name: NICKELSULFIDE

CAS No.: 12035-50-6

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This technical guide provides a comprehensive overview of the first-principle calculation methods used to investigate the electronic band structure of nickel sulfides (NiS_x). For researchers and scientists, particularly in materials science and drug development where nickel sulfide nanoparticles may be used, understanding the electronic properties at a quantum level is crucial for designing materials with tailored functionalities. This document details the theoretical underpinnings, computational workflows, and key findings derived from Density Functional Theory (DFT) studies on this important class of transition metal sulfides.

Theoretical Framework: Density Functional Theory

First-principle, or ab initio, calculations are a cornerstone of computational materials science, enabling the prediction of material properties from fundamental quantum mechanical principles without empirical parameters. The most prominent method in this category is Density Functional Theory (DFT). DFT is based on the principle that the ground-state properties of a many-electron system can be determined from its electron density.

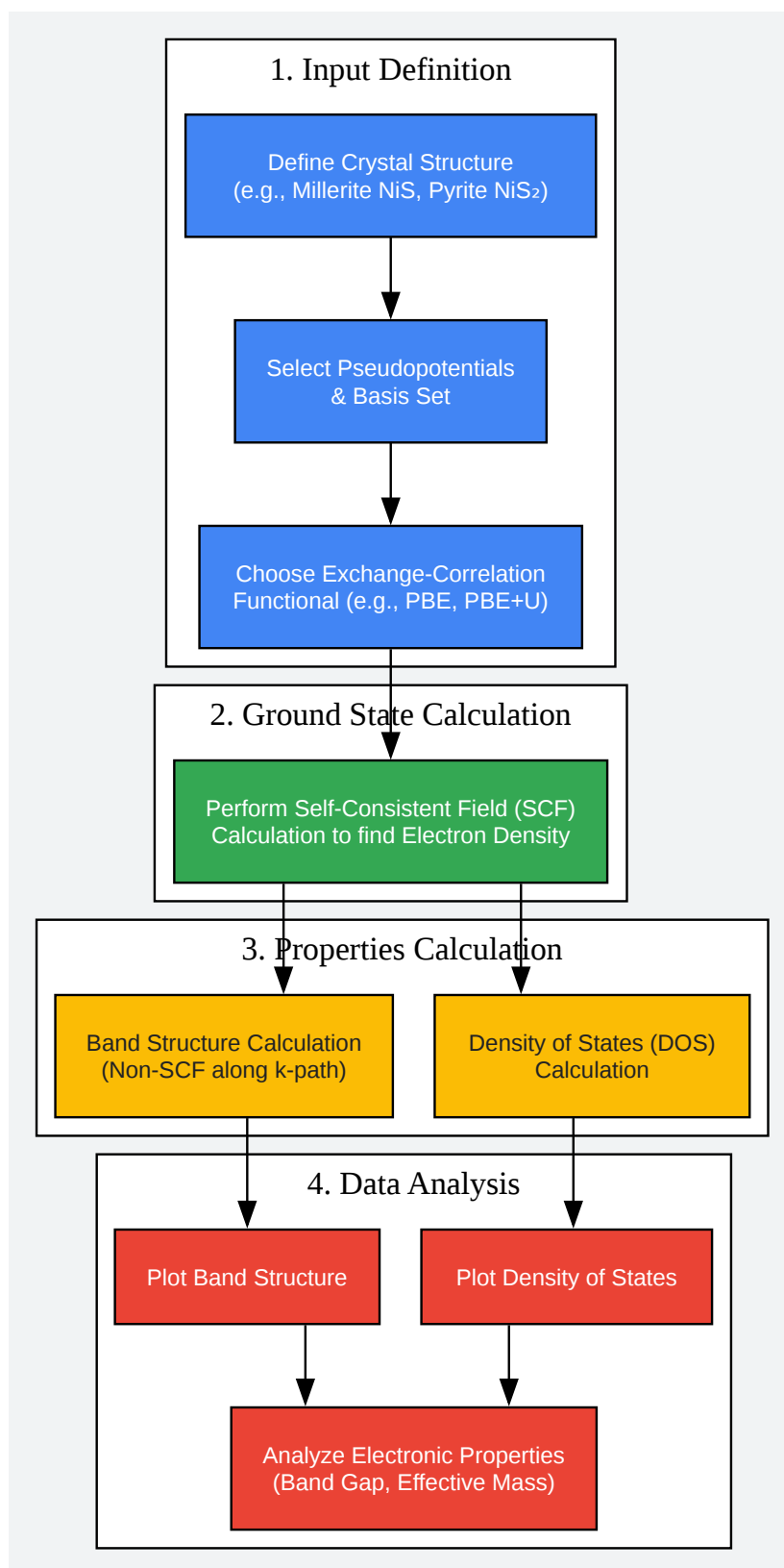
The practical application of DFT relies on approximations for the exchange-correlation (xc) functional, which accounts for the quantum mechanical and many-body effects of electron

interactions. For transition metal compounds like nickel sulfides, standard approximations such as the Generalized Gradient Approximation (GGA) can sometimes fail to accurately describe the electronic structure due to strong electron correlation in the localized d-orbitals of nickel. To address this, more advanced methods are often employed:

- **DFT+U:** This method adds a Hubbard U term to the xc-functional to better treat the on-site Coulomb repulsion of localized electrons, which is crucial for accurately predicting band gaps in materials like NiS₂.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Hybrid Functionals:** These functionals mix a portion of the exact Hartree-Fock exchange with a standard DFT exchange functional, often providing more accurate band gap predictions.

Experimental Protocol: The Computational Workflow

The process of calculating the band structure of a crystalline solid like nickel sulfide using first-principles methods follows a standardized workflow. This involves defining the system, calculating the ground-state electronic density, and then performing post-processing calculations to extract properties like the band structure and density of states.



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Caption: A typical workflow for first-principles band structure and DOS calculations.

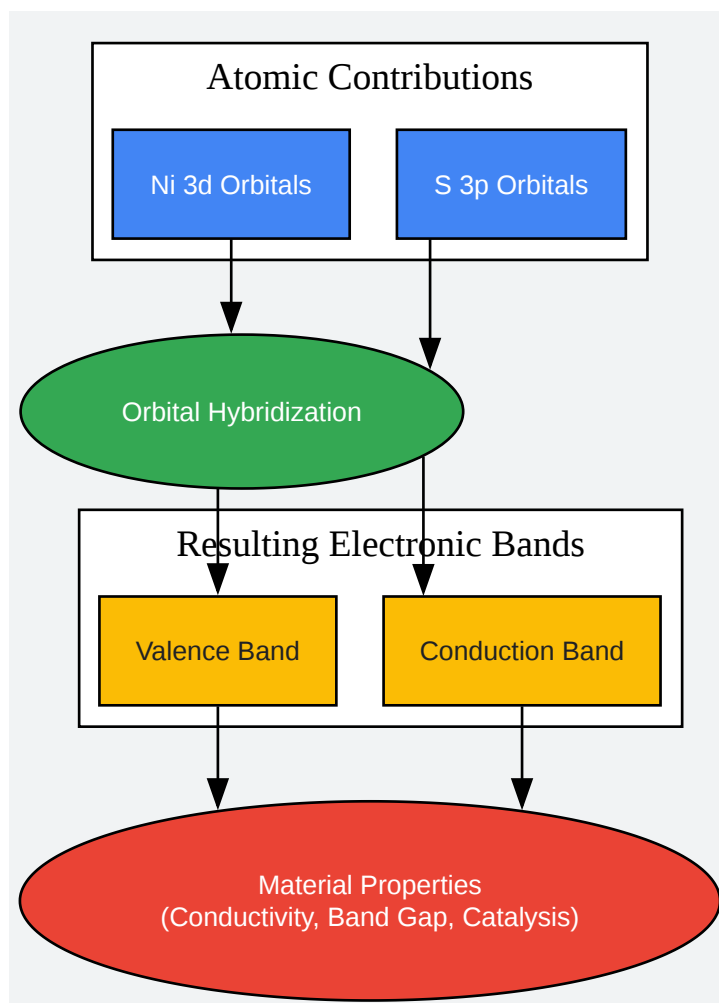
Detailed Computational Methodologies

The accuracy and reliability of DFT calculations are highly sensitive to the chosen parameters. The table below summarizes the critical methodologies and typical parameters used in the study of nickel sulfides.

Parameter	Description	Common Methods and Values for Nickel Sulfide
Crystal Structure	The crystallographic information of the NiS _x phase under investigation.	Millerite (α -NiS, rhombohedral), NiAs-type (β -NiS, hexagonal), Pyrite (NiS ₂), Heazlewoodite (Ni ₃ S ₂), Polydymite (Ni ₃ S ₄). [4] [5]
XC Functional	The approximation for the exchange-correlation energy.	PBE (Perdew-Burke-Ernzerhof) from the GGA family; Hybrid functionals like B3LYP or PBE0. [6] [7]
Hubbard U Correction	An empirical parameter in DFT+U to correct for self-interaction errors in localized d-orbitals.	U values for Ni typically range from 4 to 7 eV. [1]
Basis Set	The set of functions used to represent the electronic wavefunctions.	Plane-wave basis sets are standard for periodic solids. A kinetic energy cutoff (e.g., 400-500 eV) determines the size.
k-point Sampling	A grid of points in the reciprocal space (Brillouin zone) for integration.	Monkhorst-Pack grids are commonly used. The density depends on the cell size and whether the material is metallic or insulating.
Software	The computational package used to perform the calculations.	VASP (Vienna Ab initio Simulation Package), Quantum ESPRESSO, CRYSTAL09, CASTEP. [7] [8]

Band Structure and Electronic Properties of Nickel Sulfides

First-principles calculations have provided significant insights into the diverse electronic properties of various nickel sulfide phases. The electronic structure is primarily determined by the hybridization of Ni 3d and S 3p orbitals.[4]



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Caption: Logical relationship from atomic orbitals to macroscopic material properties.

Quantitative Data Summary

The calculated electronic band gap is a key quantitative result from these studies. It determines whether a material is a metal, semiconductor, or insulator. The following table summarizes

calculated band gaps for various nickel sulfide phases. Note that experimental values and computational results can vary based on the synthesis method and the level of theory used.

Compound Phase	Calculation Method	Calculated Band Gap (eV)	Electronic Nature
α -NiS (Millerite)	DFT (PBE)	~0.0	Metallic[5]
α -NiS (Millerite)	DFT	1.98	Semiconducting[9][10]
β -NiS (NiAs-type)	DFT	~0.0	Metallic[11]
NiS Nanoparticles	Tauc Plot (Experimental)	2.25 - 2.54	Semiconducting[11]
NiS Nanoparticles	Tauc Plot (Experimental)	2.8 - 4.8	Semiconducting[12]
NiS ₂ (Pyrite)	DFT+U	> 0.0	Insulator/Semiconduct or

Discrepancies in the calculated nature of α -NiS (metallic vs. semiconducting) highlight the sensitivity of the results to the chosen functional and computational setup. Experimental evidence suggests that bulk millerite NiS is a highly covalent metal.[5]

Conclusion

First-principle calculations based on Density Functional Theory are indispensable tools for elucidating the complex electronic band structure of nickel sulfides. These computational methods allow for a detailed analysis of how crystal structure, stoichiometry, and strong electron correlation effects govern the material's electronic properties. The choice of the exchange-correlation functional, particularly the inclusion of corrections like the Hubbard U term, is critical for achieving results that are predictive and in agreement with experimental findings. The insights gained from these calculations are vital for the rational design of nickel sulfide-based materials for applications in catalysis, energy storage, and optoelectronics.[13]
[14]

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